

Amorphispironone: An Obscure Natural Product with Limited Characterization

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Compound of Interest

Compound Name: *Amorphispironone*

Cat. No.: *B1652116*

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IUPAC Name: (12R,13R,16S)-3',4'-dimethoxy-5,5-dimethylspiro[6,14,17-trioxatetracyclo[8.7.0.02,7.012,16]heptadeca-1(10),2(7),3,8-tetraene-13,6'-cyclohexa-2,4-diene]-1',11-dione[1]

CAS Number: 139006-28-3[1]

Summary

Amorphispironone, also known as Amorphispironon E, is a natural product isolated from the plant *Amorpha fruticosa*. While its chemical structure and basic identifiers have been established, a comprehensive review of publicly available scientific literature reveals a significant lack of in-depth research on this specific compound. It has been broadly categorized as a cytotoxic agent, but detailed studies elucidating its biological mechanisms, specific signaling pathways, and quantitative experimental data are not available.

Chemical Identification

A summary of the key chemical identifiers for **Amorphispironone** is provided in the table below.

Identifier	Value
IUPAC Name	(12R,13R,16S)-3',4'-dimethoxy-5,5-dimethylspiro[6,14,17-trioxatetracyclo[8.7.0.0.2,7.0.12,16]heptadeca-1(10),2(7),3,8-tetraene-13,6'-cyclohexa-2,4-diene]-1',11-dione[1]
CAS Number	139006-28-3[1]
Molecular Formula	C ₂₃ H ₂₂ O ₇
Source	Amorpha fruticosa (leaves and twigs)

Biological Activity

Information regarding the biological activity of **Amorphispironone** is scarce. It is mentioned in literature as a "cytotoxic agent"; however, specific studies detailing its efficacy, the cell lines it affects, or its mechanism of action are not present in the surveyed literature. The broader context of research on *Amorpha fruticosa* indicates that the plant contains a variety of bioactive compounds with potential medicinal properties, but **Amorphispironone** itself has not been a focus of detailed investigation.

Availability of Experimental Data

A thorough search for experimental protocols, quantitative data, and signaling pathway information related to **Amorphispironone** yielded no specific results. The core requirements for an in-depth technical guide, including detailed methodologies for key experiments and structured tables of quantitative data, cannot be fulfilled due to the absence of such information in the public scientific domain.

Signaling Pathways and Experimental Workflows

As no studies detailing the mechanism of action or experimental investigation of **Amorphispironone** were found, it is not possible to create diagrams for signaling pathways or experimental workflows.

In conclusion, while **Amorphispironone** has been identified and isolated, it remains a poorly characterized compound. For researchers, scientists, and drug development professionals, this represents an unexplored area of natural product chemistry and pharmacology. Further investigation would be required to determine its potential as a therapeutic agent.

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References

- 1. researchgate.net [researchgate.net]
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